

# Application Note: Structural Elucidation of 19-Heptatriacontanol Using NMR Spectroscopy

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## Compound of Interest

Compound Name: 19-Heptatriacontanol

Cat. No.: B11932174

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Audience: Researchers, scientists, and drug development professionals.

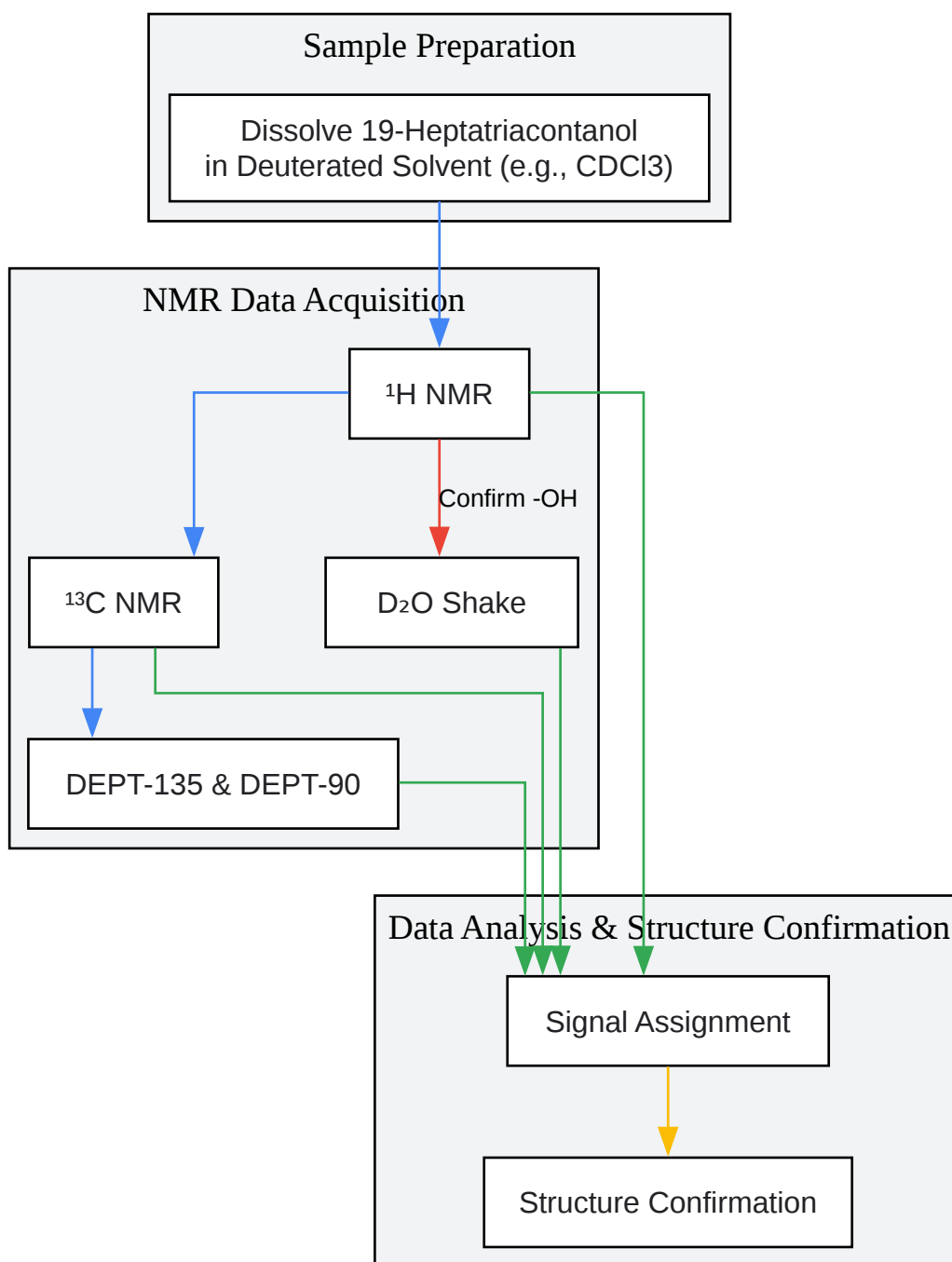
## Introduction

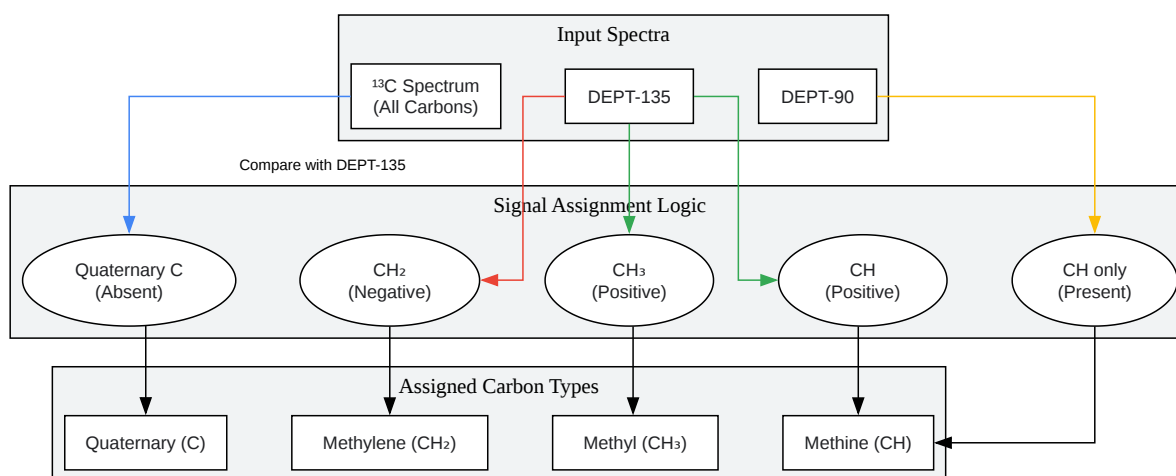
Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms. This application note provides a detailed protocol for the structural elucidation of **19-Heptatriacontanol**, a long-chain saturated fatty alcohol. The methods described herein are applicable to the characterization of similar long-chain alcohols, which are of interest in various fields, including natural product chemistry, materials science, and drug development.

**19-Heptatriacontanol** ( $C_{37}H_{76}O$ ) is a long-chain primary alcohol. Its structure consists of a 37-carbon chain with a hydroxyl group at the 19th position. The symmetrical nature of this molecule presents a unique case for NMR analysis.

## Structural Elucidation Workflow

The overall workflow for the structural elucidation of **19-Heptatriacontanol** using NMR spectroscopy involves sample preparation, acquisition of one-dimensional and two-dimensional NMR spectra, and data analysis to confirm the molecular structure.





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